

# Application Notes and Protocols for Bauxite Exploration Using Remote Sensing Techniques

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## Compound of Interest

Compound Name: Bauxite

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Audience: Researchers and scientists in geology, remote sensing, and mineral exploration.

Introduction: **Bauxite**, the primary ore of aluminum, is formed through the laterization of aluminous-rich parent rocks. Its exploration traditionally involves extensive and costly fieldwork. Remote sensing offers a powerful, non-invasive tool for preliminary exploration, enabling the mapping of large areas to identify promising targets for detailed ground investigation.[\[1\]](#)[\[2\]](#)[\[3\]](#) This is achieved by identifying the spectral signatures of **bauxite** and its associated mineralogy, such as gibbsite, boehmite, clay minerals (kaolinite), and iron oxides (hematite and goethite).[\[4\]](#)[\[5\]](#)

This document provides detailed application notes and protocols for utilizing multispectral and hyperspectral remote sensing data for **bauxite** exploration.

## Application Note 1: Regional Bauxite Prospecting with Multispectral Sensors

Multispectral sensors, such as those on Landsat and Sentinel-2 satellites, provide excellent spatial coverage and are often freely available, making them ideal for initial, large-scale prospecting.[\[6\]](#) While they have a lower spectral resolution than hyperspectral sensors, their specific band placements can effectively identify key mineral groups associated with bauxitic laterites.[\[3\]](#)[\[7\]](#) Advanced Spaceborne Thermal Emission and Reflection Radiometer (ASTER) data, with its dedicated bands in the Short-Wave Infrared (SWIR) region, is particularly well-suited for discriminating minerals with Al-OH, Mg-OH, and Fe-OH absorption features.[\[4\]](#)[\[8\]](#)[\[9\]](#)

## Key Minerals and their Spectral Features:

- Gibbsite ( $\text{Al}(\text{OH})_3$ ): A primary component of **bauxite**, it exhibits a distinct absorption feature around  $2.26 \mu\text{m}$ .[\[9\]](#)
- Kaolinite ( $\text{Al}_2\text{Si}_2\text{O}_5(\text{OH})_4$ ): A common clay mineral in lateritic profiles, showing a doublet absorption feature around  $2.20 \mu\text{m}$ .
- Iron Oxides (Hematite, Goethite): These minerals are responsible for the reddish color of laterites and have strong absorption features in the Visible and Near-Infrared (VNIR) regions.[\[4\]](#)

Commonly Used Sensors: The selection of a sensor depends on the trade-off between spatial, spectral, and temporal resolution, as well as cost.

Sensor	Key Spectral Bands (for Bauxite)	Spatial Resolution (m)	Revisit Time (days)	Key Advantages
Landsat 8/9 OLI	Band 6 (SWIR 1: 1.57-1.65 $\mu\text{m}$ ), Band 7 (SWIR 2: 2.11-2.29 $\mu\text{m}$ )	30	16 (8 combined)	Long historical archive, free data access.
Sentinel-2 MSI	Band 11 (SWIR 1: 1.57-1.65 $\mu\text{m}$ ), Band 12 (SWIR 2: 2.10-2.28 $\mu\text{m}$ )	20	5	Higher spatial resolution in VNIR/SWIR than Landsat, free data. <a href="#">[6]</a>
ASTER	Bands 4-9 (SWIR: 1.60-2.43 $\mu\text{m}$ ), Bands 1-3 (VNIR)	30 (SWIR), 15 (VNIR)	16	Six SWIR bands specifically designed for geological mapping. <a href="#">[1][4][8][9]</a>

## Application Note 2: Detailed Mineralogical Mapping with Hyperspectral Sensors

Hyperspectral remote sensing, with hundreds of narrow, contiguous spectral bands, provides a detailed spectrum for each pixel, allowing for the identification of individual minerals rather than just mineral groups.[\[10\]](#) This makes it a powerful tool for detailed mapping of **bauxite** quality and differentiating between different aluminous minerals (e.g., gibbsite vs. boehmite) and associated clays.[\[1\]](#)[\[10\]](#)

Key Advantages:

- Mineral Differentiation: Ability to distinguish between minerals with very similar spectral features.
- Quantitative Estimation: Techniques like spectral unmixing can estimate the sub-pixel abundance of specific minerals, providing insights into ore grade.[\[1\]](#)[\[2\]](#)

Sensors and Platforms:

- Hyperion (onboard EO-1): A historical satellite-based hyperspectral sensor that provided valuable data despite being decommissioned.[\[10\]](#)
- AVIRIS (Airborne): Airborne Visible/Infrared Imaging Spectrometer is a leading airborne sensor that provides high-quality data for targeted studies.
- PRISMA: A current hyperspectral satellite mission from the Italian Space Agency offering high-spectral resolution data.[\[11\]](#)[\[12\]](#)

## Experimental Protocols

### Protocol 1: Bauxite Potential Mapping using ASTER Multispectral Data

Objective: To identify and map areas with high potential for **bauxite** deposits using ASTER data by targeting Al-OH and Fe-oxide mineral signatures.

Methodology:

- Data Acquisition:
  - Obtain ASTER Level 1T (Precision Terrain Corrected Registered At-Sensor Radiance) data for the area of interest (AOI). Ensure the scene has minimal cloud cover.
  - Acquire a corresponding Digital Elevation Model (DEM), such as from SRTM or ASTER's stereo capabilities, as **bauxite** deposits are often found on specific topographic features like plateaus.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Pre-processing:
  - Radiometric Calibration: Convert digital numbers (DNs) to at-sensor radiance.
  - Atmospheric Correction: Apply an atmospheric correction model (e.g., FLAASH, QUAC) to convert radiance to surface reflectance. This is a critical step for accurate spectral analysis.[\[10\]](#)
  - Crosstalk Correction: For ASTER SWIR data, apply a crosstalk correction algorithm.
- Image Processing & Analysis:
  - Band Ratios: Calculate specific band ratios to enhance the spectral features of target minerals and suppress shadowing effects.
    - Al-OH Minerals (Gibbsite, Kaolinite):  $(\text{Band 4} + \text{Band 6}) / \text{Band 5}$
    - Ferric Iron ( $\text{Fe}^{3+}$ ):  $\text{Band 2} / \text{Band 1}$
  - Principal Component Analysis (PCA): Apply PCA to the VNIR and SWIR bands to reduce data dimensionality and isolate spectral information. Often, specific principal components will highlight iron oxides or clay minerals.
  - Spectral Angle Mapper (SAM) Classification:
    - Obtain reference spectra for gibbsite, kaolinite, and goethite from a spectral library (e.g., USGS Spectral Library).[\[8\]](#)[\[13\]](#)
    - Resample the library spectra to match ASTER's band passes.

- Run the SAM algorithm, which classifies pixels by calculating the spectral angle between the image spectrum and the reference spectra.[8][14] Smaller angles indicate a better match.
- Post-processing and Validation:
  - Integration with DEM: Drape the classification map over the DEM. **Bauxite** deposits often occur on elevated, flat-topped plateaus.[4] This contextual information helps eliminate false positives.
  - Field Verification: Ground-truth the classified map by visiting high-potential areas to collect samples for geochemical analysis (e.g., XRF) to validate the presence and quality of **bauxite**.[1][13]

## Protocol 2: Sub-pixel Mineral Abundance Mapping with Hyperspectral Data

Objective: To generate quantitative maps of **bauxite**-related mineral abundances using hyperspectral imagery.

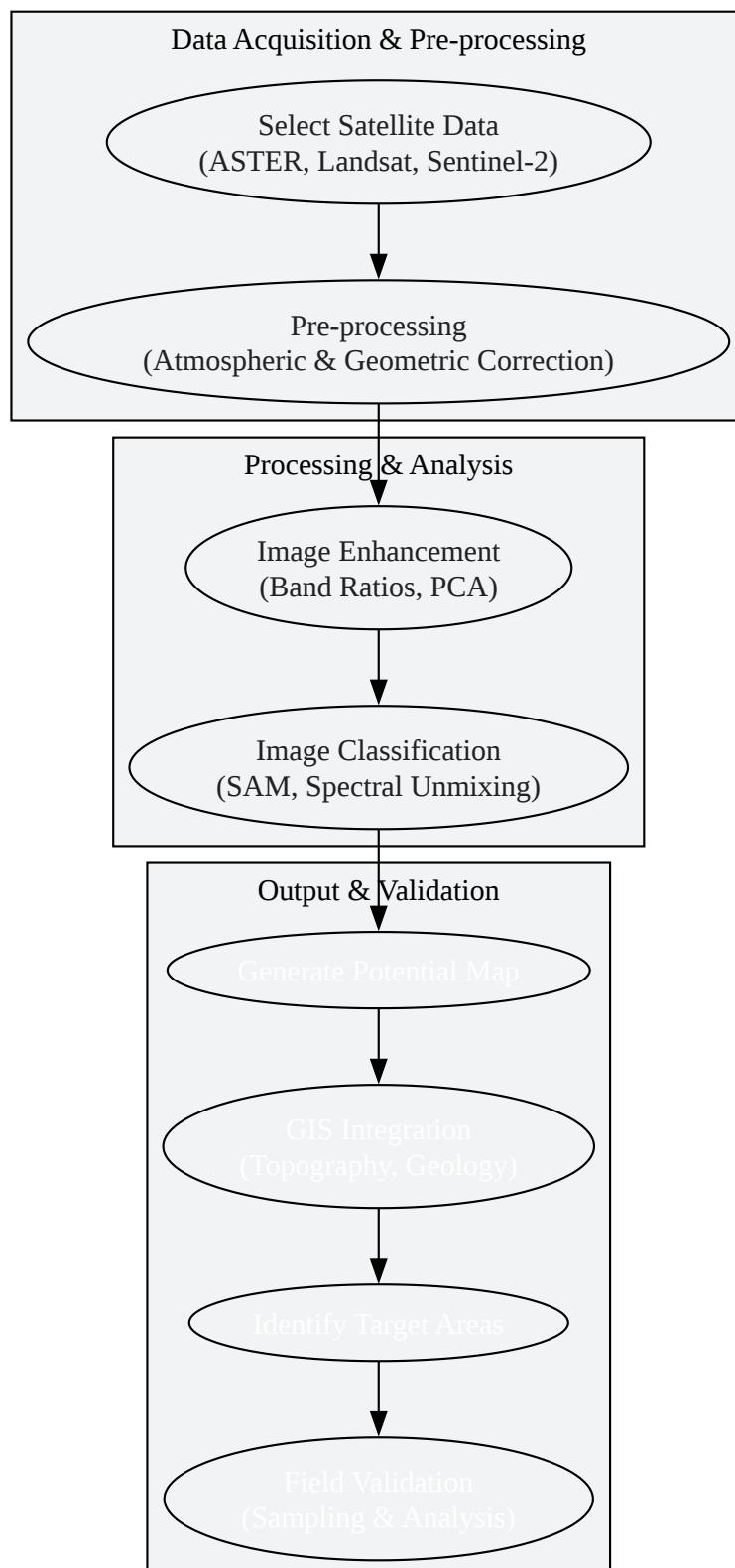
Methodology:

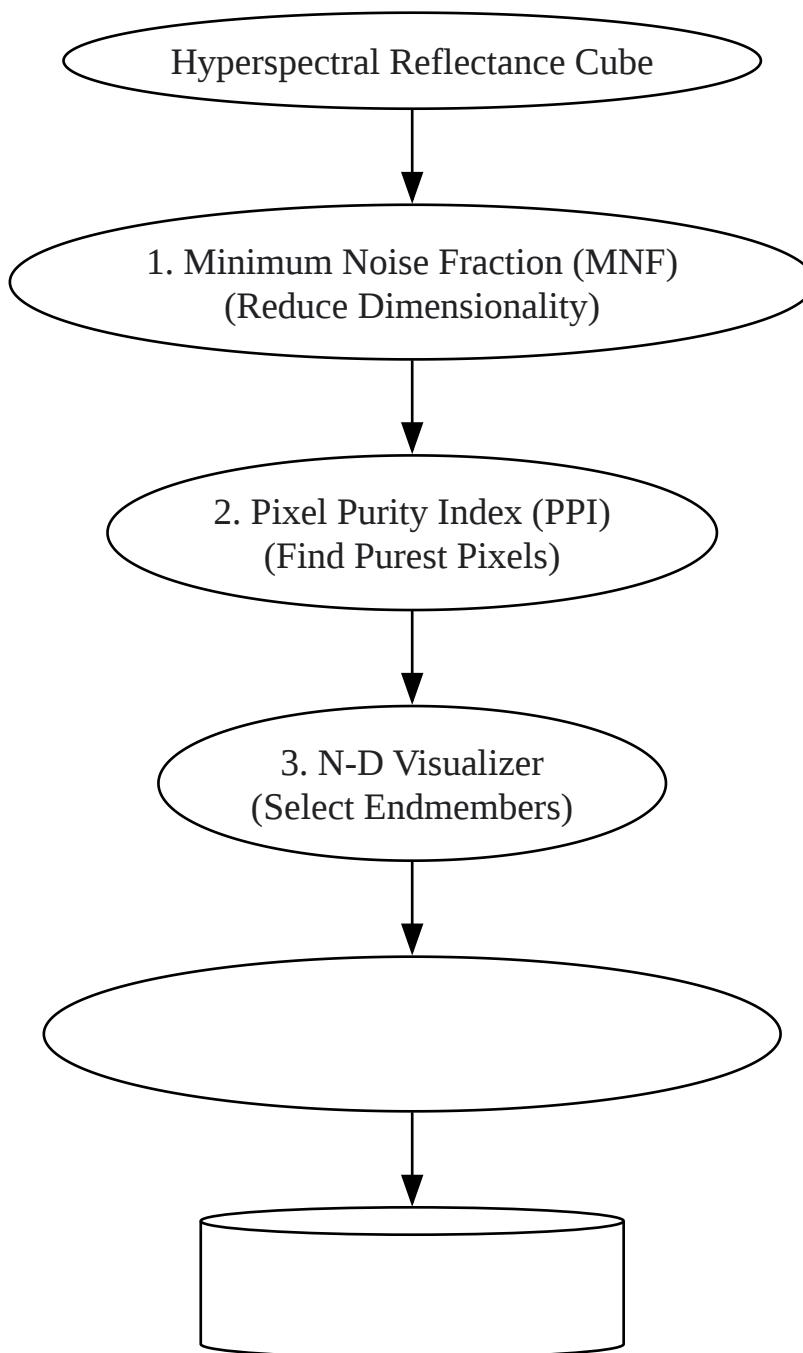
- Data Acquisition:
  - Acquire airborne or satellite (e.g., PRISMA) hyperspectral data for the target area.
- Pre-processing:
  - Perform radiometric calibration and atmospheric correction to obtain surface reflectance data.
  - Identify and remove noisy or water absorption bands.[10]
- Endmember Extraction:
  - Dimensionality Reduction: Use Minimum Noise Fraction (MNF) transform to reduce the dimensionality of the data and segregate noise.[8][13][15]

- Pure Pixel Identification: Apply a Pixel Purity Index (PPI) algorithm to the MNF results to identify the most spectrally "pure" pixels in the scene.[8][13]
- N-Dimensional Visualization: Plot the pure pixels in an n-D scatterplot to visually identify and select spectral endmembers (e.g., gibbsite, kaolinite, goethite, vegetation, soil).[10][13]
- Spectral Unmixing:
  - Linear Spectral Unmixing (LSU): This technique models each pixel's spectrum as a linear combination of the extracted endmember spectra.[1][2][10]
  - The output is a set of abundance maps (or fraction images), one for each endmember, where pixel values represent the estimated percentage of that endmember within the pixel.[1][2]
- Analysis and Validation:
  - Analyze the gibbsite abundance map to identify areas with high concentrations, indicating potential **bauxite** deposits.
  - Correlate the abundance maps with known geology and field sample data. A high correlation between predicted alumina abundance and geochemical analysis provides strong validation.[1]

## Visualizations

## Workflow Diagrams

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